

# L-Kynurenine-d4-1 CAS number and physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: L-Kynurenine-d4-1

Cat. No.: B12428118

[Get Quote](#)

## L-Kynurenine-d4: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of L-Kynurenine-d4, a deuterated form of the tryptophan metabolite, L-kynurenine. This document covers its chemical and physical properties, its role in biological pathways, and its application in experimental research, particularly in mass spectrometry-based quantification.

## Core Properties of L-Kynurenine-d4

L-Kynurenine-d4 is a stable isotope-labeled version of L-Kynurenine, which is a key intermediate in the kynurenine pathway, the primary route of tryptophan catabolism. Due to its isotopic labeling, it serves as an ideal internal standard for the accurate quantification of endogenous L-kynurenine in various biological matrices.

## CAS Number Information

There are two primary CAS numbers associated with L-Kynurenine-d4. It is crucial for researchers to note the specific product they are using.

- 2672568-86-2: This CAS number is frequently cited for L-Kynurenine-d4. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- 194546-33-3: This number is also used for L-Kynurenine-d4, sometimes specified as the free acid form.

The non-labeled form, L-Kynurenine, has the CAS number 2922-83-0.

## Physical and Chemical Properties

The physical and chemical properties of L-Kynurenine-d4 are summarized in the table below. These properties are essential for its proper handling, storage, and use in experimental settings.

| Property            | Value  | References |
|---------------------|--|------------|
| Molecular Formula   | C <sub>10</sub> H <sub>8</sub> D <sub>4</sub> N <sub>2</sub> O <sub>3</sub>                                      |            |
| Molecular Weight    | Approximately 212.24 g/mol   |            |
| Appearance          | Solid, white to light yellow powder  |            |
| Purity              | ≥98-99%  |            |
| Solubility          | Soluble in DMF (0.5 mg/ml), DMSO (1 mg/ml), and Ethanol (2 mg/ml)  |            |
| Storage Temperature | -20°C  |            |
| Melting Point       | The melting point for the non-deuterated L-Kynurenine is approximately 191°C to 219°C, which can be a reference. |            |

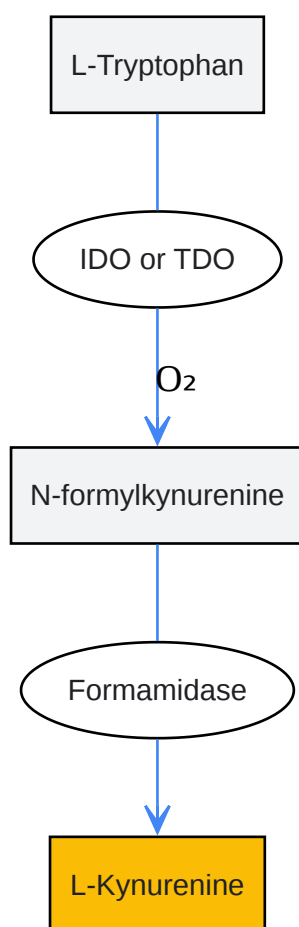
## Biological Significance and Signaling Pathways

L-Kynurenine is a crucial metabolite of the amino acid L-tryptophan. Over 95% of dietary tryptophan that is not used for protein synthesis is metabolized through the kynurenine pathway. This pathway is initiated by the enzymes indoleamine 2,3-dioxygenase (IDO) and tryptophan 2,3-dioxygenase (TDO).

The metabolites of this pathway, including L-kynurenine, are biologically active and are involved in immune regulation and neurotransmission.

## Tryptophan Metabolism to L-Kynurenine

The initial and rate-limiting step in the kynurenine pathway is the conversion of L-tryptophan to N-formylkynurenine by either IDO or TDO. N-formylkynurenine is then rapidly converted to L-kynurenine.

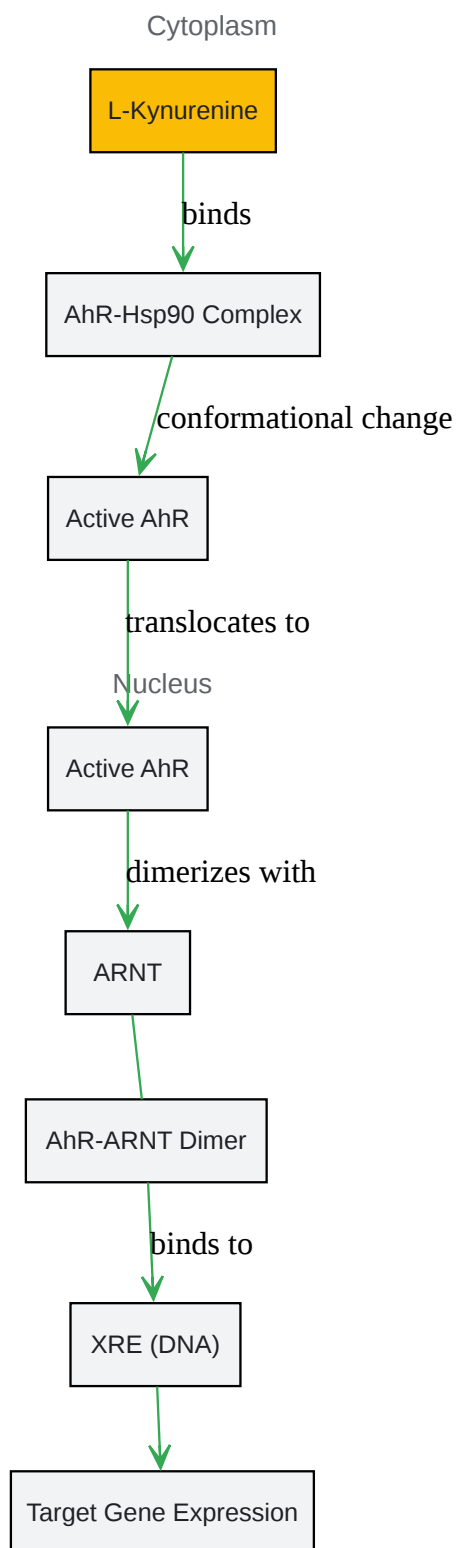


[Click to download full resolution via product page](#)

Tryptophan to L-Kynurenine Pathway

## L-Kynurenine and the Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

L-Kynurenine has been identified as an endogenous agonist for the aryl hydrocarbon receptor (AhR), a ligand-activated transcription factor. Upon binding to L-kynurenine, the AhR translocates to the nucleus, dimerizes with the AhR nuclear translocator (ARNT), and binds to xenobiotic responsive elements (XREs) in the promoter regions of target genes, thereby regulating their expression.



[Click to download full resolution via product page](#)

### L-Kynurenine-mediated AhR Signaling

# Experimental Protocols: Quantification of Kynurenine using LC-MS/MS

L-Kynurenine-d4 is predominantly used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the precise quantification of kynurenine in biological samples such as plasma and cerebrospinal fluid.

## General Experimental Workflow

A typical workflow for the quantification of kynurenine involves sample preparation, LC separation, and MS/MS detection.



[Click to download full resolution via product page](#)

### LC-MS/MS Workflow for Kynurenine Quantification

## Detailed Methodological Steps

- Preparation of Standards and Internal Standard (IS)
  - Prepare a stock solution of L-Kynurenine and L-Kynurenine-d4 (e.g., 1 mg/mL) in a suitable solvent like 50:50 acetonitrile:water.
  - Perform serial dilutions to create working standard solutions for the calibration curve.
  - Prepare a working solution of the internal standard (L-Kynurenine-d4).
- Sample Preparation
  - To a small volume of the biological sample (e.g., 100  $\mu$ L of plasma), add the internal standard solution.
  - Precipitate proteins by adding a solvent such as acetonitrile or trifluoroacetic acid.
  - Vortex the mixture and then centrifuge to pellet the precipitated proteins.

- Transfer the supernatant to an autosampler vial for analysis.
- LC-MS/MS Conditions
  - Liquid Chromatography (LC):
    - A reversed-phase C18 column is commonly used for separation.
    - The mobile phase typically consists of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile or methanol with 0.1% formic acid).
    - A gradient elution is often employed to achieve optimal separation.
  - Mass Spectrometry (MS/MS):
    - The mass spectrometer is operated in positive electrospray ionization (ESI) mode.
    - Detection is performed using Multiple Reaction Monitoring (MRM) for both L-kynurenine and L-Kynurenine-d4. The specific precursor and product ion transitions need to be optimized for the instrument being used.
- Data Analysis
  - A calibration curve is generated by plotting the peak area ratio of the analyte to the internal standard against the concentration of the standards.
  - The concentration of L-kynurenine in the unknown samples is then calculated from this calibration curve.

This in-depth guide provides essential information for researchers working with L-Kynurenine-d4. Adherence to proper handling, storage, and experimental procedures is critical for obtaining accurate and reproducible results.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. L-Kynurenine-d4 [4-(2-aminophenyl-3,5-d2); 3,3-d2] [lgcstandards.com]
- 4. caymanchem.com [caymanchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [L-Kynurenine-d4-1 CAS number and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12428118#l-kynurenine-d4-1-cas-number-and-physical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)